

# Chemical Properties and Environmental Fate

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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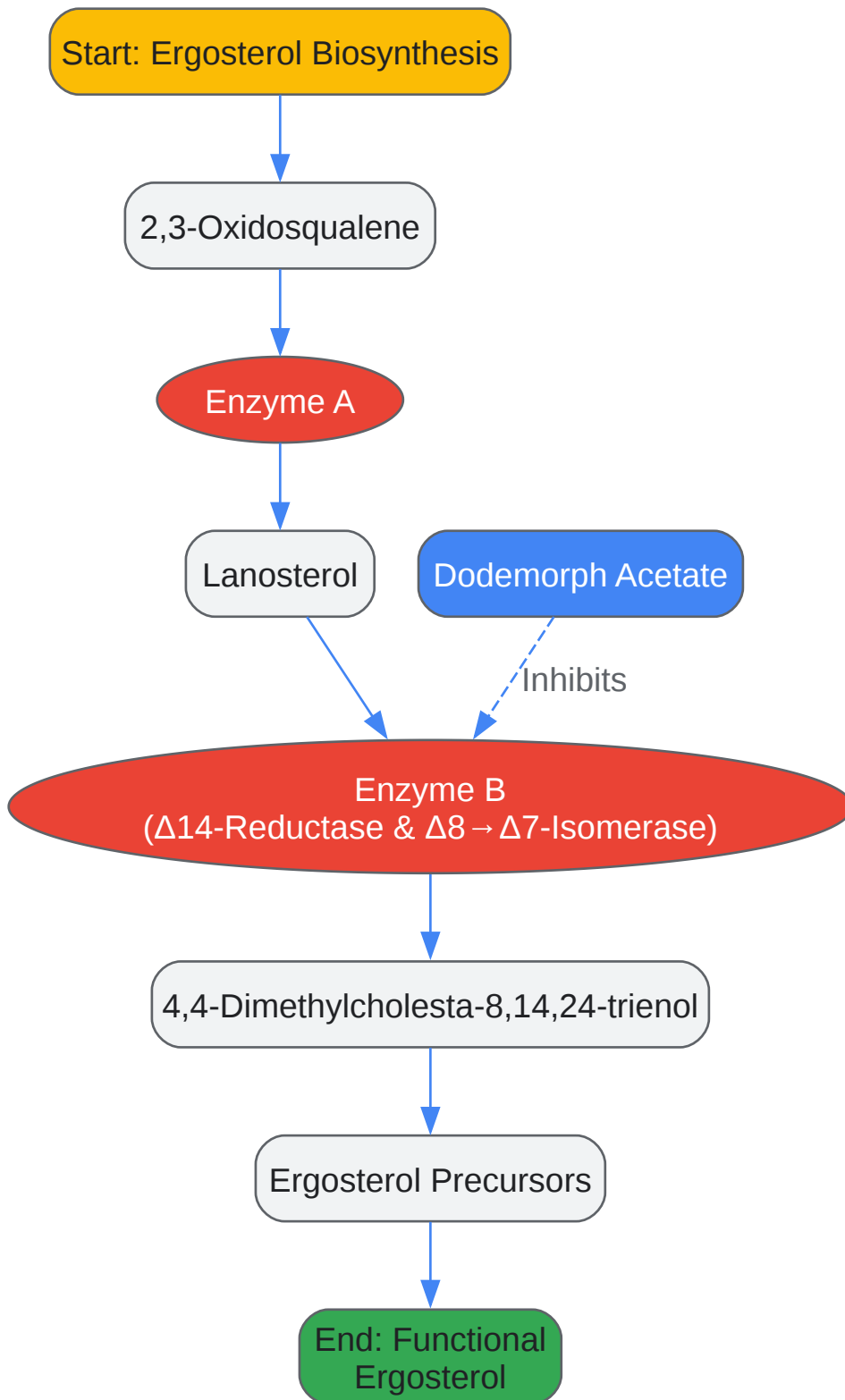
For research and development purposes, understanding the compound's physical and chemical behavior is crucial. The following table consolidates key data from regulatory sources.

Property	Value / Description	Remarks
Melting Point	42 °C [1]	-
Water Solubility (at 20°C, pH 7)	746 mg/L [1]	Moderate
Octanol-Water Partition Coefficient (Log P)	4.23 [1]	High; indicates potential for bioaccumulation
Vapour Pressure (at 20°C)	12 mPa [1]	Highly volatile; application drift is a concern
Dissociation Constant (pKa)	8.5 [1]	Weak acid
Formulation Examples	Emulsifiable concentrates, wettable powders, granules [1] [2]	-

## Mechanism of Action and Resistance

**Dodemorph acetate** exhibits **systemic activity with both protective and curative** action [1]. Its primary mode of action is the disruption of **ergosterol biosynthesis**, a critical component for the integrity and function of fungal cell membranes [1] [3]. By inhibiting key enzymes in the sterol biosynthesis pathway, it weakens the cell wall and ultimately leads to fungal cell death [3].

It is classified by the Fungicide Resistance Action Committee (FRAC) under **Group 5**, and resistance to morpholine fungicides is documented [1]. The following diagram illustrates its specific molecular target within the ergosterol biosynthesis pathway.



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Diagram: **Dodemorph acetate** inhibits key enzymes ( $\Delta 14$ -reductase and  $\Delta 8 \rightarrow \Delta 7$ -isomerase) in the ergosterol biosynthesis pathway, preventing formation of functional fungal cell membranes [1].

## Analytical Standards and Protocols

For researchers conducting analysis, the compound is available as an analytical standard, suitable for both **HPLC and gas chromatography (GC)** techniques [4]. Here is a generalized protocol for the analysis of **dodemorph acetate** residues:

- **Instrument Technique:** High-Performance Liquid Chromatography (HPLC) is a suitable and commonly used method [4].
- **Sample Preparation:** This typically involves an extraction step using an appropriate organic solvent, followed by a cleanup process to remove interfering matrix components from the sample.
- **Chromatographic Separation:** A common approach involves using a **reverse-phase C18 column**. A reported mobile phase consists of a mixture of **acetonitrile, water, and phosphoric acid**. For mass spectrometry-compatible applications, phosphoric acid can be replaced with **formic acid** [3].
- **Detection:** UV/VIS or Mass Spectrometric detectors can be employed. Refer to the product's Certificate of Analysis for more specific instrument parameters [4].

## Industrial Synthesis and Purification

On an industrial scale, the synthesis of **dodemorph acetate** involves the alkylation of 2,6-dimethylmorpholine with cyclododecyl bromide under basic conditions, often using sodium hydride in tetrahydrofuran (THF) [3]. The process is optimized in high-pressure reactors at controlled temperatures (80-120°C) [3]. A key challenge in production is the separation of its **cis and trans isomeric forms**. The primary technique for this is **High-Performance Liquid Chromatography (HPLC)** using specialized columns with low silanol activity [3].

## Emerging Research and Potential Applications

While traditionally an agricultural fungicide, recent scientific exploration has revealed other potential biological activities and research applications for **dodemorph acetate**.

- **Insecticidal Target Identification:** A 2023 proteomics study on *Aedes aegypti* mosquitoes investigated the insecticidal mechanism of a *Streptomyces* sp. extract. Molecular docking simulations within that study suggested a **strong interaction between dodemorph (a compound in the extract) and the mosquito protein Fructose-bisphosphate aldolase (FBA)**, proposing FBA as a potential protein target for new insecticide development [5].
- **Antibacterial Activity:** Preliminary studies suggest that **dodemorph acetate** may exhibit antibacterial activity against specific bacterial strains, including multidrug-resistant \*Pseudomonas aeruginosa\*, indicating its potential as a lead compound for novel antibiotics [3].

## Key Takeaways for Researchers

**Dodemorph acetate** is a well-characterized sterol biosynthesis inhibitor with a specific molecular target. Its high log P value and volatility are critical factors for environmental and metabolic fate studies. Beyond its agricultural use, it is emerging as an interesting compound in life science research, showing potential for novel insecticidal and antibacterial applications.

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## References

1. Dodemorph acetate (Ref: BAS 238F) - AERU [sitem.herts.ac.uk]
2. Dodemorph Acetate Fungicide Market Research Report 2033 [dataintelo.com]
3. Buy Dodemorph acetate | 31717-87-0 [smolecule.com]
4. Dodemorph PESTANAL , analytical standard 1593-77-7 [sigmaaldrich.com]
5. Protein Profiling of *Aedes aegypti* Treated with ... [mdpi.com]

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**Address:** Ontario, CA 91761, United States

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